

Application Note: Determination of Minimum Inhibitory Concentration (MIC) for Ceftezol Sodium

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Compound of Interest

Compound Name: Ceftezol, sodium salt

Cat. No.: B1260919

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Abstract

This technical guide details the protocol for determining the Minimum Inhibitory Concentration (MIC) of Ceftezol Sodium, a first-generation cephalosporin, against clinically relevant bacterial isolates. The methodology adheres to Clinical and Laboratory Standards Institute (CLSI) M07 guidelines.^[1] This document covers mechanism of action, precise stock solution preparation, microdilution workflow, and data interpretation, designed for researchers in drug discovery and clinical microbiology.

Introduction & Mechanism of Action

Ceftezol Sodium is a semi-synthetic, first-generation cephalosporin antibiotic. Structurally similar to cefazolin, it functions by inhibiting bacterial cell wall synthesis.^{[2][3]}

- Mechanism: Ceftezol binds irreversibly to Penicillin-Binding Proteins (PBPs) located on the inner membrane of the bacterial cell wall. This binding inactivates the PBPs (specifically transpeptidases), preventing the cross-linking of peptidoglycan chains.^{[4][5]} The result is a

weakened cell wall that succumbs to osmotic pressure, leading to cell lysis (bactericidal effect).[2][3][4]

- Spectrum: Primarily effective against Gram-positive cocci (except enterococci and MRSA) and select Gram-negative bacilli (E. coli, Proteus mirabilis, Klebsiella spp.).
- Clinical Relevance: Accurate MIC determination is critical for pharmacokinetic/pharmacodynamic (PK/PD) modeling and for surveillance of resistance trends in Enterobacterales.

Materials & Reagents

Antimicrobial Agent[1][3][6][7][8]

- Compound: Ceftezol Sodium (Potency must be known, typically >850 µg/mg).
- Storage: -20°C or -80°C (desiccated).
- Solubility: Freely soluble in water.

Media

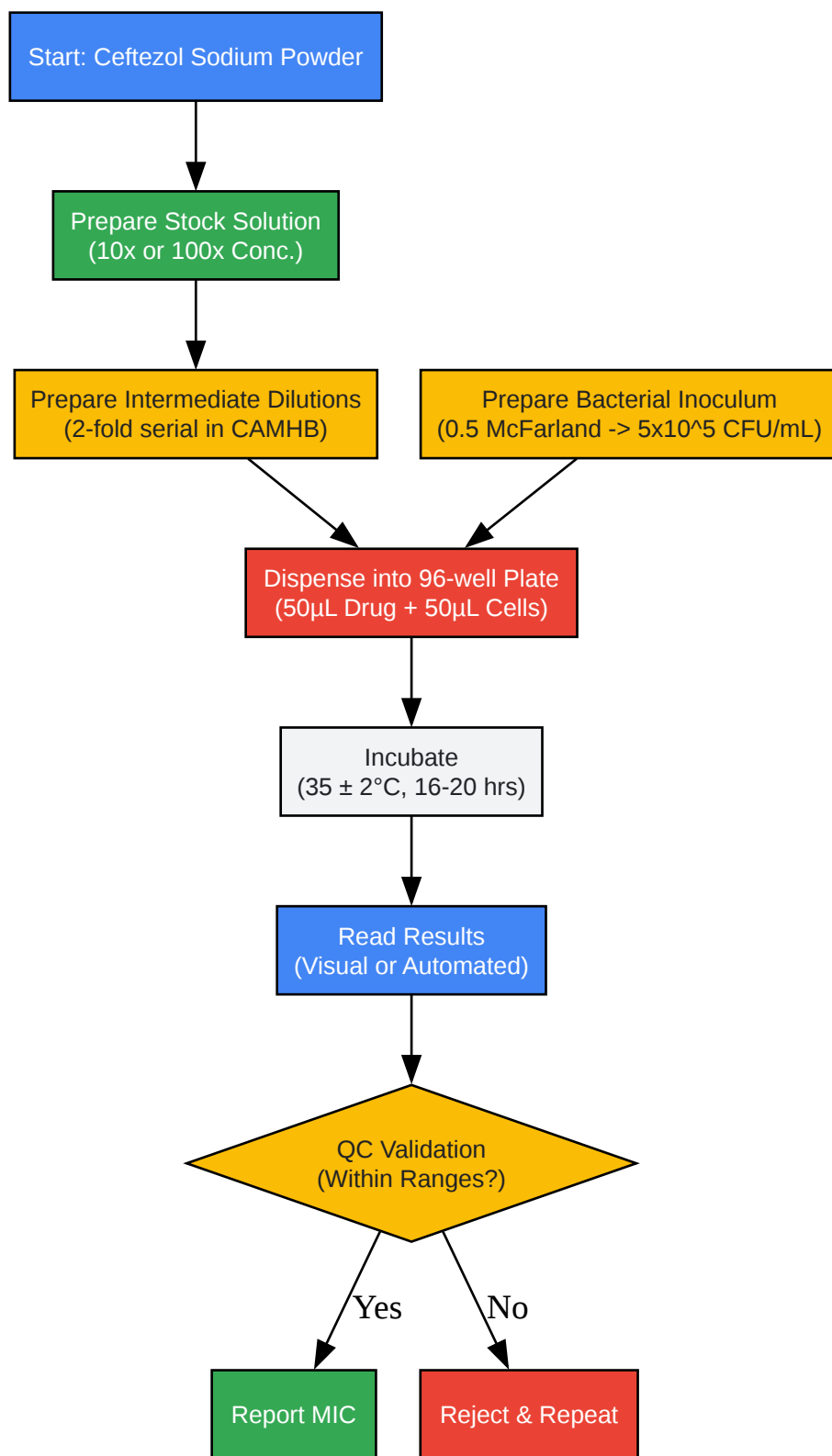
- Cation-Adjusted Mueller-Hinton Broth (CAMHB): The gold standard medium for non-fastidious organisms.
 - content: 20–25 mg/L[6]
 - content: 10–12.5 mg/L[6]
 - pH: 7.2 to 7.4 at 25°C.

Quality Control (QC) Strains

- Staphylococcus aureus ATCC 29213[7][8][9][10]
- Escherichia coli ATCC 25922[7]

Experimental Workflow

The following diagram outlines the logical flow of the Broth Microdilution assay.



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Caption: Figure 1. Step-by-step workflow for Broth Microdilution MIC determination.

Detailed Protocols

Protocol 1: Preparation of Stock Solution

Critical Step: Antibiotic powders are not 100% pure. You must adjust for potency.

- **Calculate Weight:** Use the formula below to determine the mass of powder required to achieve a target concentration (e.g., 1000 µg/mL or 1280 µg/mL).

Example: To make 10 mL of 1280 µg/mL stock from a powder with potency 900 µg/mg:

- **Solvent:** Dissolve Ceftezol Sodium in sterile distilled water. No co-solvent (DMSO) is needed.
- **Sterilization:** Filter sterilize using a 0.22 µm membrane filter (PES or PVDF).
- **Storage:** Aliquot into small volumes (e.g., 500 µL) and store at -60°C or below. Do not refreeze.

Protocol 2: Broth Microdilution Assay

Objective: To test a range of concentrations (typically 0.125 µg/mL to 64 µg/mL).

- **Plate Preparation:**
 - Use sterile, round-bottom 96-well polystyrene plates.
 - **Column 1:** Add 100 µL of the highest drug concentration (prepared in CAMHB).
 - **Columns 2-10:** Add 50 µL of CAMHB.
 - **Serial Dilution:** Transfer 50 µL from Col 1 to Col 2, mix, transfer to Col 3, etc. Discard 50 µL from Col 10.
 - **Column 11 (Growth Control):** 50 µL CAMHB (no drug).
 - **Column 12 (Sterility Control):** 100 µL CAMHB (no drug, no cells).
- **Inoculum Preparation:**

- Direct Colony Suspension: Pick 3-5 colonies from an overnight agar plate (non-selective media).
- Suspend in saline to match 0.5 McFarland turbidity standard (approx. CFU/mL).
- Dilution: Dilute this suspension 1:100 in CAMHB. (Result: CFU/mL).
- Inoculation:
 - Add 50 µL of the diluted inoculum to wells in Columns 1 through 11.
 - Final Well Concentration: Bacterial density CFU/mL. Drug concentration is halved by this addition.
- Incubation:
 - Seal plate with perforated adhesive seal or loose lid to prevent evaporation.
 - Incubate at $35 \pm 2^{\circ}\text{C}$ in ambient air for 16–20 hours.

Data Analysis & Interpretation

Reading the MIC

The MIC is defined as the lowest concentration of antimicrobial agent that completely inhibits visible growth of the organism as detected by the unaided eye.[\[11\]](#)

- Visual Check: Place the plate on a dark background or use a reading mirror.
- Growth: Turbidity or a "button" of cells at the bottom.
- No Growth: Clear broth.
- Trailing: Ignore faint haze (common with some beta-lactams); read the point of complete inhibition.

Quality Control Ranges

To validate the assay, QC strains must fall within established ranges. While specific Ceftezol ranges may not be explicitly listed in all editions of CLSI M100, Cefazolin is often used as the surrogate class representative for 1st generation cephalosporins.

Organism	ATCC Strain	Expected MIC Range (µg/mL)*
Staphylococcus aureus	29213	0.25 – 1.0
Escherichia coli	25922	1.0 – 4.0

*Note: Ranges are based on Cefazolin (CLSI M100) as a class proxy. Always verify with the specific drug Certificate of Analysis if available.

Interpretation (Breakpoints)

For clinical isolates, MICs are categorized as Susceptible (S), Intermediate (I), or Resistant (R). As Ceftezol is an older agent, specific breakpoints may vary by region. Common surrogates (Cefazolin) for Enterobacterales are:

- Susceptible:

µg/mL

- Intermediate: 4 µg/mL

- Resistant:

µg/mL

Troubleshooting Guide

Issue	Possible Cause	Corrective Action
Growth in Sterility Well	Contaminated media or technique.	Discard data. Re-filter sterilize stock and use fresh media.
No Growth in Control Well	Inoculum too light or non-viable cells.	Verify 0.5 McFarland.[12] Use fresh (<24h) culture plates.
"Skipped" Wells	Pipetting error or contamination.	Ensure tips are changed or washed properly. Do not report; repeat test.
MICs consistently high	Inoculum too heavy ().	Check turbidity meter calibration. Perform colony counts to verify.

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